

Optical Transparency and Refractive Index of Parylene D: A Technical Guide

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Compound of Interest

Compound Name: Parylene D

CAS No.: 30501-29-2

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This technical guide provides a comprehensive overview of the optical properties of **Parylene D**, a chemical vapor deposited poly(dichloro-p-xylylene) polymer. Due to its excellent conformal coating properties, biocompatibility, and chemical inertness, **Parylene D** is increasingly utilized in various scientific and biomedical applications, including as a protective coating for medical devices, electronics, and sensors. A thorough understanding of its optical characteristics is crucial for applications where light transmission and refractive index are critical parameters.

Optical Transparency of Parylene D

Parylene D is generally characterized by its high transparency in the visible region of the electromagnetic spectrum, appearing as a clear, colorless film. However, its transparency varies significantly with the wavelength of light.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is the primary method for quantifying the optical transparency of thin films like **Parylene D**. The analysis reveals that while **Parylene D** is highly transparent in the visible

range, it strongly absorbs ultraviolet (UV) light at wavelengths below approximately 300 nm. This UV-blocking characteristic can be advantageous in applications requiring protection from UV radiation but limits its use in deep UV applications.

Table 1: Ultraviolet Transmittance of **Parylene D**

Wavelength (nm)	Approximate Transmittance (%)
200	< 10
250	< 10
275	~20
300	~50
325	~75
350	> 80
375	> 85
400	> 90

Note: Data is estimated from graphical representations in technical datasheets. A complete, high-resolution transmittance spectrum for **Parylene D** across the visible and near-infrared regions is not readily available in the public domain. For comparison, other Parylene variants like N and C also exhibit high transparency in the visible spectrum.

Refractive Index of Parylene D

The refractive index (n) is a dimensionless number that describes how light propagates through a material. It is a critical parameter in the design of optical components and for understanding light interaction at interfaces. The refractive index of **Parylene D** is known to be dependent on the wavelength of light.

Table 2: Refractive Index of **Parylene D** at Various Wavelengths

Wavelength	Refractive Index (n)
589 nm (Sodium D-line)	1.669[1][2]
450 GHz to 2.8 THz	1.62[3]

The variance in refractive index with wavelength (dispersion) is an important consideration in broadband optical applications.

Experimental Protocols

The accurate measurement of optical properties of thin films like **Parylene D** requires precise experimental techniques. The following sections detail the methodologies for measuring optical transparency and refractive index.

Measurement of Optical Transparency

Method: Ultraviolet-Visible (UV-Vis) Spectroscopy

Objective: To determine the percentage of light transmitted through a **Parylene D** film as a function of wavelength.

Instrumentation: A dual-beam UV-Vis spectrophotometer is typically used.

Procedure:

- **Sample Preparation:** A thin film of **Parylene D** is deposited onto a transparent substrate (e.g., quartz or glass) using the chemical vapor deposition (CVD) process. An identical uncoated substrate is used as a reference.
- **Instrument Setup:** The spectrophotometer is calibrated according to the manufacturer's instructions. The wavelength range is set, typically from 200 nm to 800 nm, to cover the UV and visible regions.
- **Baseline Correction:** A baseline measurement is performed with the reference substrate in the sample beam path to account for any absorption or reflection by the substrate material.

- **Sample Measurement:** The **Parylene D**-coated substrate is placed in the sample beam path, and the transmittance spectrum is recorded. The instrument measures the intensity of light passing through the sample compared to the reference beam.
- **Data Analysis:** The resulting spectrum shows the percentage of transmittance at each wavelength. The data can be plotted to visualize the optical transparency of the **Parylene D** film.

Measurement of Refractive Index

Method: Spectroscopic Ellipsometry

Objective: To determine the refractive index and thickness of a **Parylene D** thin film.

Instrumentation: A spectroscopic ellipsometer.

Procedure:

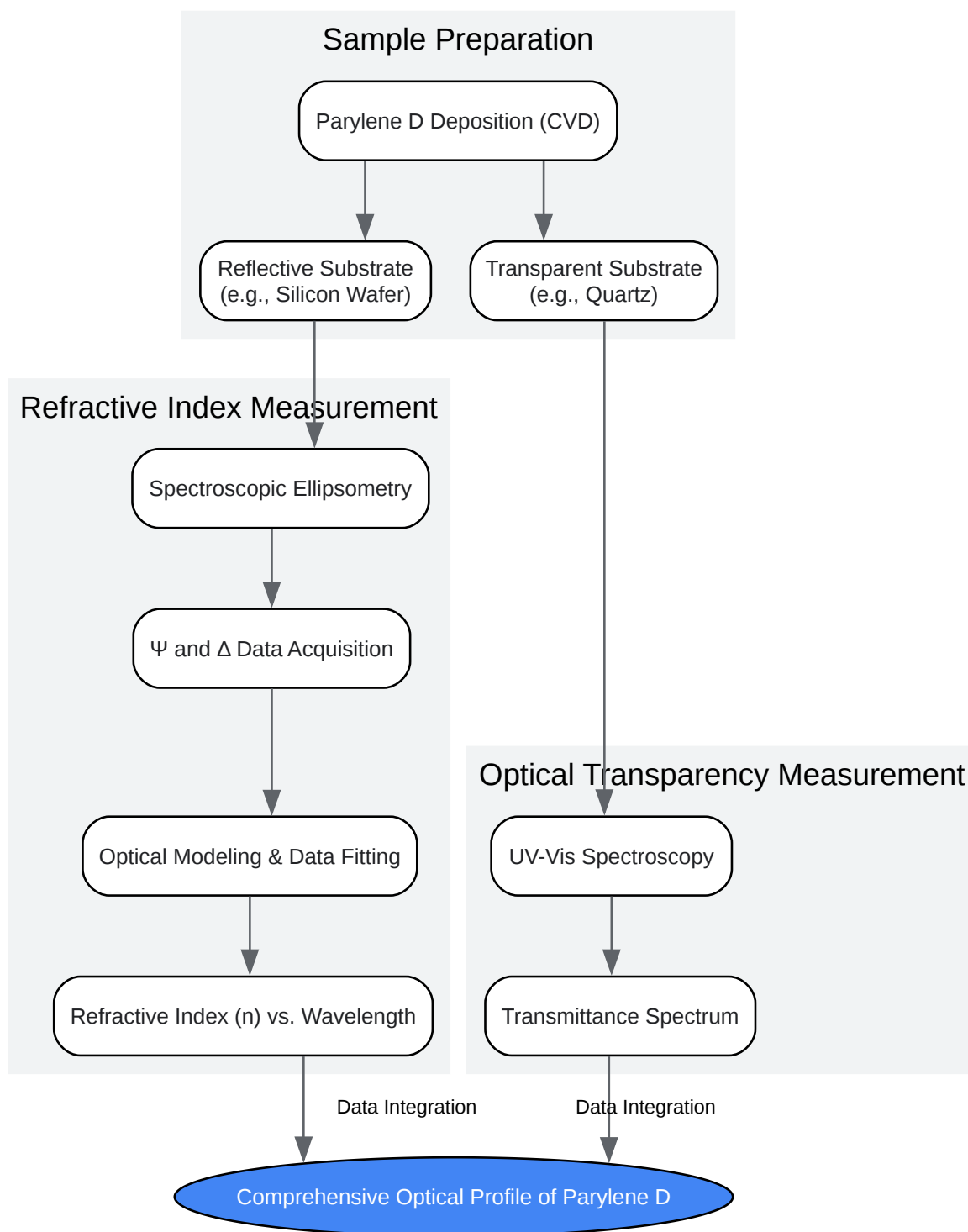
- **Sample Preparation:** A **Parylene D** film is deposited onto a reflective substrate, typically a polished silicon wafer.
- **Instrument Setup:** The ellipsometer is aligned and calibrated. The angle of incidence and the wavelength range for the measurement are selected.
- **Measurement:** A beam of polarized light is directed onto the **Parylene D** film at an oblique angle. The change in the polarization of the light upon reflection from the film-substrate system is measured by the detector. The instrument measures two parameters, Psi (Ψ) and Delta (Δ), as a function of wavelength.
- **Modeling and Data Analysis:**
 - An optical model of the sample is constructed, which typically consists of the substrate (silicon), a native oxide layer (if present), and the **Parylene D** film.
 - The optical properties of the substrate and any underlying layers are known or measured separately.

- A dispersion model (e.g., Cauchy or Sellmeier) is used to represent the refractive index of the **Parylene D** film as a function of wavelength.
- The software then fits the model-generated Ψ and Δ values to the experimental data by varying the film thickness and the parameters of the dispersion model.
- The best-fit values provide the thickness and the refractive index of the **Parylene D** film over the measured spectral range.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the optical characterization of **Parylene D** thin films.

Experimental Workflow for Optical Characterization of Parylene D

[Click to download full resolution via product page](#)Caption: Workflow for determining the optical properties of **Parylene D**.

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